

# Application Note: Spectrophotometric Determination of Total Alkaloids in Cat's Claw (*Uncaria tomentosa*)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Mitraphylline*

Cat. No.: *B1677209*

[Get Quote](#)

## Introduction

Cat's Claw (*Uncaria tomentosa*) is a woody vine native to the Amazon rainforest, widely recognized for its traditional medicinal uses. Its therapeutic properties are largely attributed to a complex mixture of phytochemicals, most notably oxindole alkaloids. The quantification of total alkaloids is a critical step in the quality control and standardization of Cat's Claw raw materials and finished products. This application note details a simple, rapid, and cost-effective spectrophotometric method for the determination of total alkaloid content using bromocresol green (BCG).

## Principle of the Method

This method is based on the reaction between the nitrogen atom of the alkaloid and the acid dye, bromocresol green, in an acidic buffer. At a pH of 4.7, the alkaloids form a yellow-colored complex with BCG.<sup>[1][2]</sup> This complex is extractable with an organic solvent, such as chloroform. The absorbance of the resulting colored solution is measured at a specific wavelength using a UV-Vis spectrophotometer. The total alkaloid content is then determined by referencing a standard calibration curve prepared with a known alkaloid, such as atropine.<sup>[1]</sup>

## Experimental Protocols

### 1. Materials and Reagents

- Plant Material: Dried and powdered Cat's Claw (*Uncaria tomentosa*) bark or leaves.
- Standard Alkaloid: Atropine (Sigma-Aldrich or equivalent).
- Bromocresol Green (BCG) Solution (0.04% w/v): Dissolve 40 mg of bromocresol green in 100 mL of ethanol. Some protocols suggest heating a mixture of 69.8 mg of BCG with 3 mL of 2N NaOH and 5 mL of distilled water until completely dissolved, and then diluting to 1000 mL with distilled water.<sup>[1]</sup>
- Phosphate Buffer (pH 4.7): Prepare by adjusting the pH of a 2M sodium phosphate solution (71.6 g of  $\text{Na}_2\text{HPO}_4$  in 1 L of distilled water) to 4.7 with a 0.2M citric acid solution (42.02 g of citric acid in 1 L of distilled water).<sup>[1]</sup>
- Hydrochloric Acid (2N): Prepare by diluting concentrated HCl with distilled water.
- Sodium Hydroxide (0.1N): Prepare by dissolving NaOH in distilled water.
- Chloroform: Analytical grade.
- Methanol: Analytical grade.
- UV-Vis Spectrophotometer
- Volumetric flasks, separatory funnels, and other standard laboratory glassware.

## 2. Sample Preparation and Extraction

- Accurately weigh about 1 g of the finely powdered Cat's Claw material.
- Extract the alkaloids using a suitable method. A common approach is methanolic extraction.<sup>[1]</sup> This can be done by sonicating the sample with methanol (e.g., 3 x 10 mL) for 15 minutes for each extraction cycle.
- Combine the methanolic extracts and evaporate to dryness under reduced pressure using a rotary evaporator.
- Dissolve a known amount of the dried extract in 2N HCl. This solution will be used for the determination.

### 3. Preparation of Standard Curve

- Stock Solution: Prepare a 100 µg/mL stock solution of atropine by dissolving 10 mg of atropine in 100 mL of methanol.
- Working Standards: From the stock solution, prepare a series of working standards with concentrations ranging from approximately 5 to 50 µg/mL by diluting with methanol.
- Transfer 1 mL of each working standard solution to a separate separatory funnel.
- Add 5 mL of pH 4.7 phosphate buffer and 5 mL of BCG solution to each funnel.
- Extract the complex by shaking vigorously with 4 x 5 mL of chloroform. Collect the chloroform layers in a 25 mL volumetric flask.
- Adjust the final volume to 25 mL with chloroform.
- Measure the absorbance of each solution at the wavelength of maximum absorbance (typically around 470 nm) against a blank prepared in the same manner but without the atropine standard.
- Plot the absorbance versus the concentration of the atropine standards to construct the calibration curve.

### 4. Analysis of Cat's Claw Extract

- Transfer 1 mL of the acidic solution of the Cat's Claw extract (from step 2.4) to a separatory funnel.
- Wash the solution with 10 mL of chloroform three times to remove interfering substances. Discard the chloroform washings.
- Adjust the pH of the aqueous solution to neutral with 0.1N NaOH.
- Add 5 mL of pH 4.7 phosphate buffer and 5 mL of BCG solution.
- Proceed with the extraction using chloroform as described for the standard curve preparation (step 3.5).

- Measure the absorbance of the final chloroform solution at the same wavelength used for the calibration curve.
- Calculate the concentration of total alkaloids in the sample using the regression equation from the atropine standard curve.

#### 5. Calculation of Total Alkaloid Content

The total alkaloid content (TAC) is typically expressed as a percentage (%) or in mg per gram of the dry weight of the plant material.

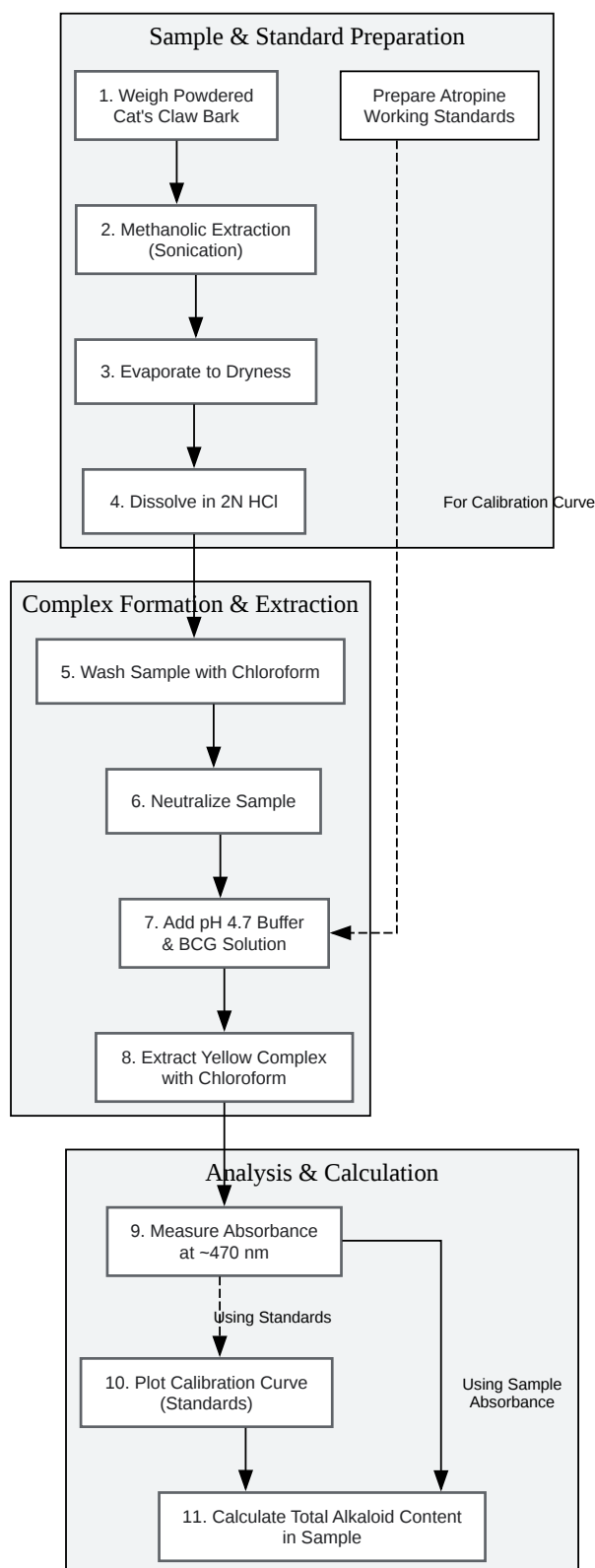
- Concentration from Curve (C): Determine the concentration (in  $\mu\text{g/mL}$ ) of alkaloids in the measured solution from the calibration curve.
- Total Alkaloid Content (mg/g):  $\text{TAC (mg/g)} = (\text{C} \times \text{V} \times \text{D}) / \text{W}$  Where:
  - C = Concentration from the calibration curve ( $\mu\text{g/mL}$ )
  - V = Final volume of the chloroform extract (mL)
  - D = Dilution factor
  - W = Weight of the initial powdered plant material (g)

## Data Presentation

Table 1: Total Alkaloid Content in *Uncaria tomentosa* Samples Reported in Literature

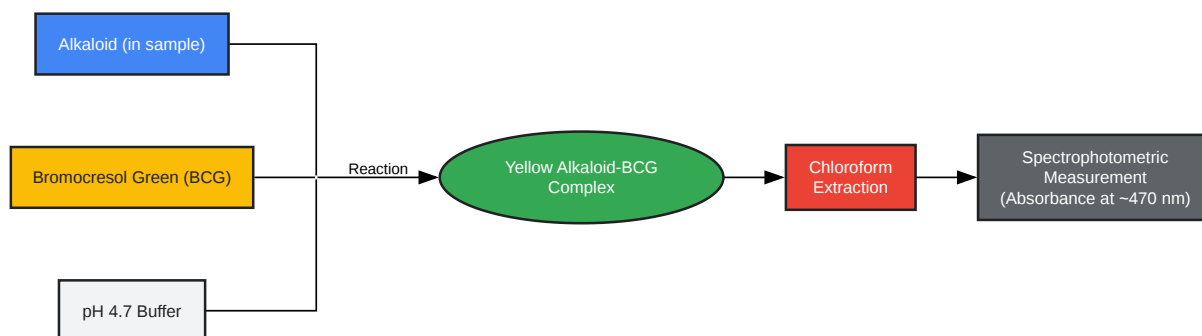
Sample Type	Plant Part	Method	Total Alkaloid Content	Reference
Wild U. tomentosa	Bark	HPLC	95 - 275 mg/100 g dry material	Navarro Hoyos et al., 2015
Wild U. tomentosa	Leaves	HPLC	330 - 704 mg/100 g dry material	Navarro Hoyos et al., 2015
Commercial Products	Bark	HPLC	0.156% - 0.962%	Ganzer et al., 2001
Commercial Extract	Bark	UV	Standardized to 3%	Monteloeder

## Mandatory Visualization



[Click to download full resolution via product page](#)

Caption: Workflow for the spectrophotometric determination of total alkaloids in Cat's Claw.



[Click to download full resolution via product page](#)

Caption: Principle of the Bromocresol Green (BCG) method for alkaloid determination.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [thaiscience.info](https://thaiscience.info) [thaiscience.info]
- 2. [phytojournal.com](https://phytojournal.com) [phytojournal.com]
- To cite this document: BenchChem. [Application Note: Spectrophotometric Determination of Total Alkaloids in Cat's Claw (*Uncaria tomentosa*)]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1677209#spectrophotometric-method-for-total-alkaloid-determination-in-cat-s-claw>]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)